

2,7-Dibromopyrene CAS number and properties

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Compound of Interest

Compound Name: 2,7-Dibromopyrene

Cat. No.: B009692

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An In-depth Technical Guide to 2,7-Dibromopyrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-dibromopyrene**, a key intermediate in the fields of organic electronics, materials science, and pharmaceutical research. Its unique polycyclic aromatic structure and versatile reactivity make it a valuable building block for the synthesis of novel functional materials and complex organic molecules.

Core Properties of 2,7-Dibromopyrene

CAS Number: 102587-98-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

2,7-Dibromopyrene is a polycyclic aromatic hydrocarbon characterized by a pyrene core with two bromine atoms substituted at the 2 and 7 positions.[\[2\]](#) This substitution pattern imparts specific electronic properties and allows for further functionalization, making it a valuable precursor in organic synthesis.[\[2\]](#)[\[6\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,7-dibromopyrene** is presented in the table below.

Property	Value	Source
Molecular Formula	$C_{16}H_8Br_2$	[1] [2] [3] [5]
Molecular Weight	360.05 g/mol	[2] [7]
Appearance	Light yellow to yellow to orange powder/crystal	[2] [4] [7]
Melting Point	321 °C	[1] [3] [7]
Boiling Point	469.56 °C at 760 mmHg (Predicted)	[1] [3]
Solubility	Very slightly soluble in Benzene (heated), Chloroform, and DMSO	[1] [3]
Density	1.853 g/cm ³ (Predicted)	[1] [3]
Storage	Sealed in a dry, room temperature environment. Recommended to be stored in a cool, dark place (<15°C).	[1] [3] [7]

Synthesis and Reactivity

The synthesis of **2,7-dibromopyrene** can be achieved through a multi-step process. One common method involves the bromination of 4,5,9,10-tetrahydropyrene, followed by dehydrogenation.[\[5\]](#) The bromine atoms at the 2 and 7 positions are amenable to various cross-coupling reactions, making **2,7-dibromopyrene** a versatile building block.

Key Reactions

2,7-Dibromopyrene is a key substrate for several important carbon-carbon and carbon-nitrogen bond-forming reactions, including:

- Suzuki-Miyaura Coupling: This palladium-catalyzed reaction is widely used to form carbon-carbon bonds by coupling **2,7-dibromopyrene** with organoboron compounds.[\[8\]](#)[\[9\]](#) This allows for the introduction of a wide range of aryl and vinyl substituents.

- Buchwald-Hartwig Amination: This palladium-catalyzed cross-coupling reaction enables the formation of carbon-nitrogen bonds, allowing for the synthesis of arylamines from **2,7-dibromopyrene**.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Sonogashira Coupling: This reaction is utilized to couple terminal alkynes with **2,7-dibromopyrene**, forming carbon-carbon bonds and introducing alkynyl moieties.[\[13\]](#)[\[14\]](#)

Experimental Protocols

Detailed methodologies for key reactions involving **2,7-dibromopyrene** are provided below.

Synthesis of 2,7-Dibromopyrene

A two-step synthesis starting from pyrene has been reported.[\[15\]](#) This involves the hydrogenation of pyrene to 4,5,9,10-tetrahydropyrene, followed by iron-catalyzed dibromination and subsequent reoxidation.[\[15\]](#) An alternative approach involves the direct bromination of pyrene under specific conditions to favor substitution at the 2 and 7 positions.[\[5\]](#)

Suzuki-Miyaura Cross-Coupling of 2,7-Dibromopyrene

Objective: To synthesize a 2,7-diarylpyprene derivative.

Materials:

- **2,7-Dibromopyrene**
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}_2(\text{dba})_3$ with a suitable ligand)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , or KF)
- Solvent (e.g., 1,4-dioxane, toluene, or DME, often with water)

Procedure:

- In a Schlenk flask, combine **2,7-dibromopyrene** (1 equivalent), the arylboronic acid (2.2-2.5 equivalents), and the base (2-3 equivalents).

- Add the palladium catalyst and ligand.
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add the degassed solvent system to the flask.
- Heat the reaction mixture at the appropriate temperature (typically 80-110 °C) with stirring until the starting material is consumed (monitored by TLC or GC).
- Cool the reaction mixture to room temperature.
- Perform an aqueous workup, extracting the product with an organic solvent.
- Dry the combined organic layers over anhydrous sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Buchwald-Hartwig Amination of 2,7-Dibromopyrene

Objective: To synthesize a 2,7-diaminopyrene derivative.

Materials:

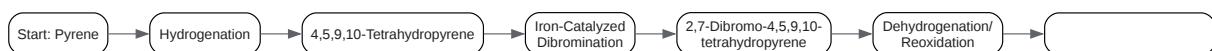
- **2,7-Dibromopyrene**
- Amine
- Palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$ or a $\text{Pd}(\text{I})$ dimer)
- Phosphine ligand (e.g., a biaryl phosphine ligand)
- Base (e.g., NaOtBu or KOtBu)
- Anhydrous, deoxygenated solvent (e.g., 1,4-dioxane or toluene)

Procedure:

- In a glovebox or under an inert atmosphere, charge an oven-dried reaction tube with the palladium precatalyst, ligand, and base.
- Add **2,7-dibromopyrene** (1 equivalent) to the tube.
- Seal the tube and remove it from the glovebox.
- Add the anhydrous, deoxygenated solvent and the amine (2.2-2.5 equivalents) via syringe.
- Heat the reaction mixture with vigorous stirring at the appropriate temperature (typically 80-110 °C) until the reaction is complete (monitored by TLC or GC-MS).
- Cool the reaction to room temperature.
- Dilute the mixture with a suitable solvent and filter through a pad of celite.
- Concentrate the filtrate and purify the residue by column chromatography.

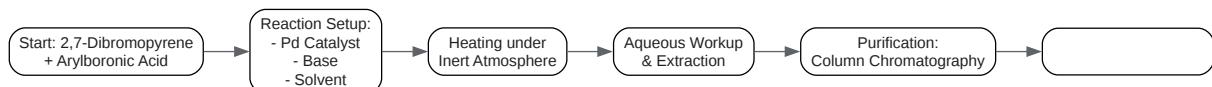
Visualizations

The following diagrams illustrate key experimental workflows involving **2,7-dibromopyrene**.



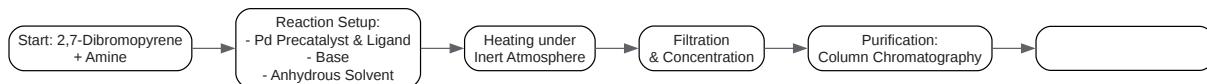
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Caption: Synthesis of **2,7-Dibromopyrene** from Pyrene.



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Caption: Workflow for Suzuki-Miyaura Cross-Coupling.



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Caption: Workflow for Buchwald-Hartwig Amination.

Applications

2,7-Dibromopyrene is a crucial intermediate in the development of materials for organic electronics, such as organic light-emitting diodes (OLEDs) and organic photovoltaics.^[2] Its rigid, planar pyrene core provides a foundation for creating extended π -conjugated systems with desirable photophysical properties.^[6] The ability to introduce different functional groups at the 2 and 7 positions allows for the fine-tuning of the electronic and optical properties of the resulting materials.^[15]

In the pharmaceutical industry, **2,7-dibromopyrene** serves as a versatile scaffold for the synthesis of complex molecules with potential biological activity.^[6] The pyrene framework can be elaborated through various chemical transformations to generate libraries of compounds for drug discovery programs.^[6]

Safety Information

2,7-Dibromopyrene should be handled with appropriate safety precautions. It may cause skin and serious eye irritation.^[7] It is recommended to wear protective gloves, eye protection, and face protection when handling this compound.^[7] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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